

N-Acetyl-N-(2-methylpropyl)acetamide: An Unexplored Frontier in Chemical Research

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Compound of Interest

Compound Name: *N-Acetyl-N-(2-methylpropyl)acetamide*

Cat. No.: *B154605*

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While the compound **N-Acetyl-N-(2-methylpropyl)acetamide** is documented in chemical databases, a thorough review of scientific literature reveals a notable absence of published research into its potential applications, biological activity, or established experimental protocols. This technical guide serves to consolidate the available physicochemical data for this compound and to propose potential avenues of investigation for researchers, scientists, and drug development professionals based on the known properties of related acetamide structures.

Compound Identification and Physicochemical Properties

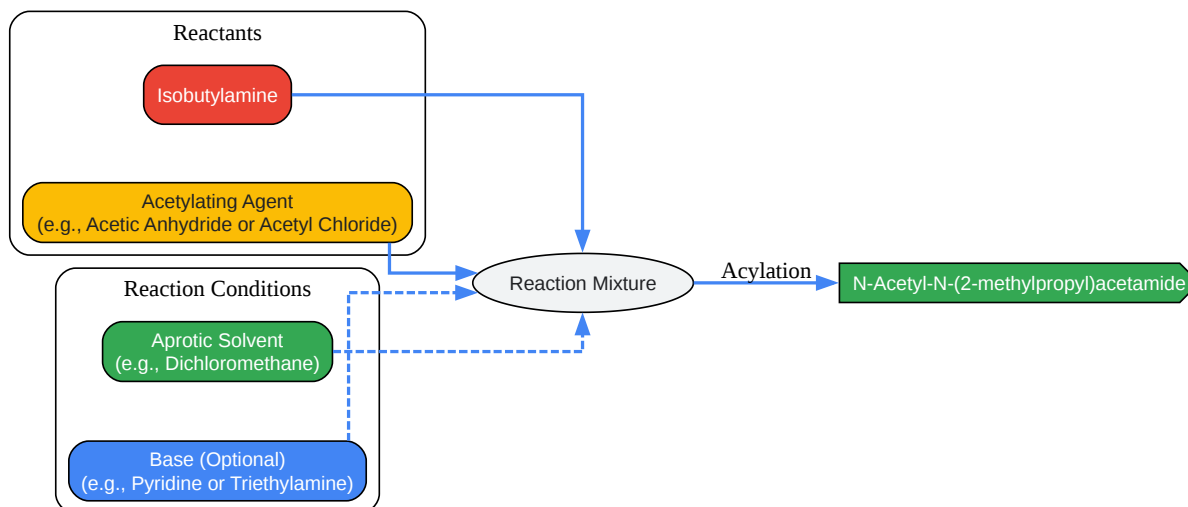
N-Acetyl-N-(2-methylpropyl)acetamide, also known as N,N-diacetylisobutylamine, is a di-acetylated amine. Its chemical identity is confirmed in the Global Substance Registration System (GSRS).^[1] The fundamental properties of this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ NO ₂	[1]
Molecular Weight	157.21 g/mol	[1]
SMILES	<chem>CC(C)CN(C(=O)C)C(=O)C</chem>	[1]
InChI	InChI=1S/C8H15NO2/c1-6(2)5-9(7(3)10)8(4)11/h6H,5H2,1-4H3	[1]
Stereochemistry	Achiral	[1]

Synthesis and Chemical Reactivity

Specific, detailed experimental protocols for the synthesis of **N-Acetyl-N-(2-methylpropyl)acetamide** are not readily available in the published literature. However, the synthesis of N,N-diacylated amines can be conceptually approached through the acylation of a primary amine. The logical synthetic pathway would involve the reaction of isobutylamine with an acetylating agent.

A potential, though unverified, synthetic workflow is proposed below. This serves as a conceptual starting point for researchers interested in synthesizing this compound for further study.



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Conceptual Synthesis Workflow for **N-Acetyl-N-(2-methylpropyl)acetamide**.

Potential Research Applications: A Forward Look

Given the absence of direct research, the potential applications of **N-Acetyl-N-(2-methylpropyl)acetamide** can be hypothesized based on the known activities of other acetamide-containing compounds. The acetamide functional group is a common motif in a variety of biologically active molecules.

As an Agro-Chemical Candidate

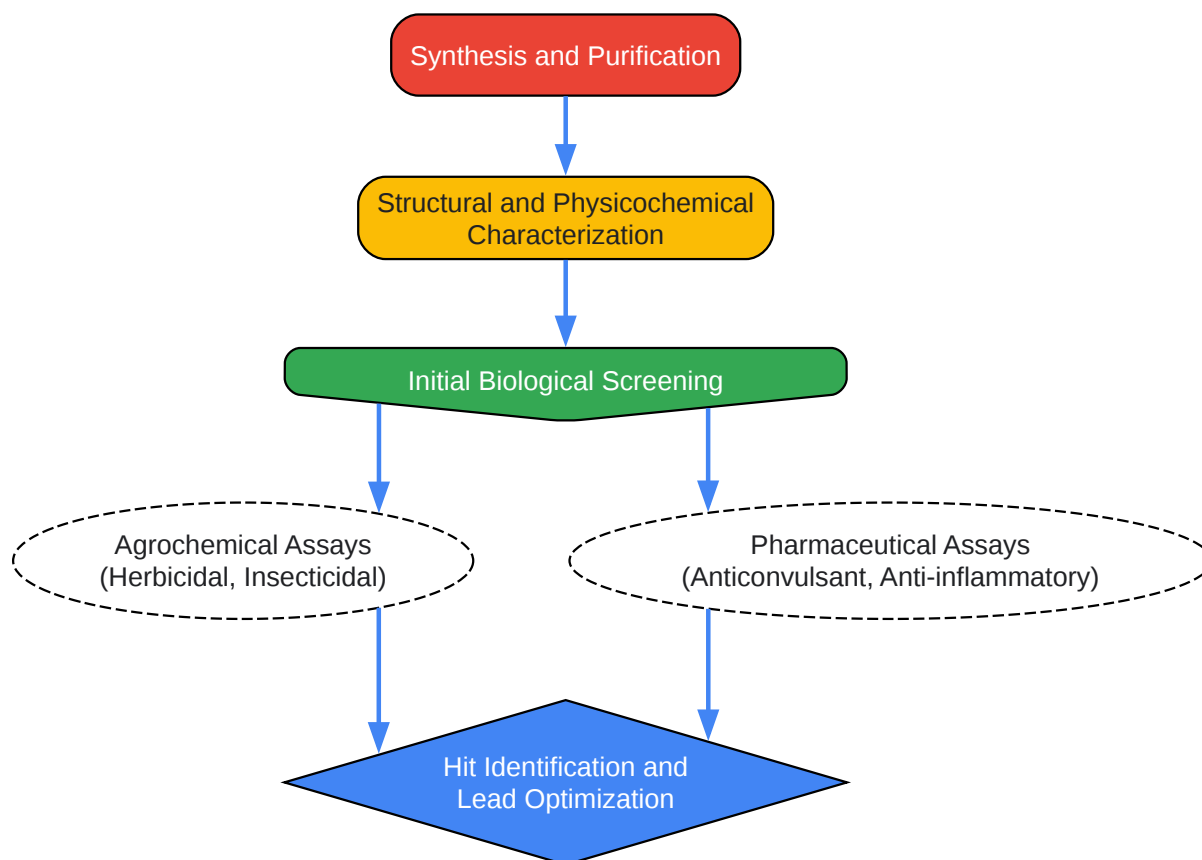
Nitrogen-containing compounds are fundamental in the development of herbicides and pesticides. The structural features of **N-Acetyl-N-(2-methylpropyl)acetamide** could be explored for potential herbicidal or insecticidal properties. Initial screening assays could involve testing its effects on common weed species or insect cell lines.

In Pharmaceutical Research

Numerous pharmaceuticals contain the acetamide moiety. Research into **N-Acetyl-N-(2-methylpropyl)acetamide** could explore its potential as a lead compound in several therapeutic areas:

- **Anticonvulsant Activity:** Some N-substituted acetamides have demonstrated anticonvulsant properties. Preliminary studies could involve in vivo models of seizures.
- **Analgesic and Anti-inflammatory Effects:** The anti-inflammatory properties of some acetamide derivatives are well-documented.^{[2][3][4]} Initial in vitro studies could assess its ability to inhibit inflammatory pathways in cell cultures.
- **Enzyme Inhibition:** The di-acetylated amine structure could be investigated as a potential inhibitor for various enzymes, depending on the overall three-dimensional shape and electronic properties of the molecule.

The logical progression for investigating these potential applications is outlined in the following workflow diagram.



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Proposed Research Workflow for Investigating **N-Acetyl-N-(2-methylpropyl)acetamide**.

Conclusion

N-Acetyl-N-(2-methylpropyl)acetamide represents a molecule with a defined chemical structure but a completely unexplored potential in applied research. For scientists in agrochemical and pharmaceutical development, this compound offers a blank slate for investigation. The lack of existing data presents a unique opportunity for novel discoveries. The initial steps for any research endeavor will necessarily involve the development of a robust synthetic protocol and thorough characterization of the compound's properties. Subsequent biological screening, guided by the known activities of related acetamides, could unveil previously unknown applications for this intriguing molecule.

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References

- 1. GSRS [gsrs-dev-public.ncats.io]
- 2. Acetamide Derivatives with Antioxidant Activity and Potential Anti-Inflammatory Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. doaj.org [doaj.org]
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